

Essential Safety and Operational Guide for 1-Cyclohexeneboronic Acid Pinacol Ester

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Compound of Interest

Compound Name: *1-Cyclohexeneboronic acid
pinacol ester*

Cat. No.: *B117284*

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This guide provides critical safety protocols and logistical plans for the handling and disposal of **1-Cyclohexeneboronic acid pinacol ester**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

1-Cyclohexeneboronic acid pinacol ester is classified as an irritant.^[1] It is crucial to handle this compound with care, utilizing appropriate personal protective equipment to prevent exposure. The primary hazards include causing serious eye irritation, skin irritation, and potential respiratory irritation.^{[1][2]}

Required Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to prevent exposure.

| PPE Category | Specification | Rationale |
|------------------------|--|---|
| Eye Protection | Chemical safety goggles or a face shield worn over safety glasses.[2][3] | Protects against splashes and airborne particles that can cause serious eye irritation.[1][2] |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile or neoprene).[1][4] Gloves should be inspected before use and disposed of after contamination.[4] | Prevents skin contact and irritation.[1][2] |
| Body Protection | A flame-resistant lab coat that covers the arms and is fastened in the front.[3][5] | Protects skin from accidental spills and contamination.[2] |
| Respiratory Protection | Generally not required under normal use with adequate ventilation.[2] If dust or aerosols are generated or if irritation is experienced, a NIOSH/MSHA-approved respirator should be worn.[5] | Prevents respiratory tract irritation.[1] |
| Footwear | Closed-toe shoes.[3] | Protects feet from spills and falling objects. |

Quantitative Data Summary

| Property | Value |
|---------------------|---|
| CAS Number | 141091-37-4[4] |
| Molecular Formula | C ₁₂ H ₂₁ BO ₂ [4] |
| Molecular Weight | 208.10 g/mol [4] |
| Appearance | Colorless or yellow liquid[1] |
| Flash Point | 103 °C (217 °F)[1][6] |
| Storage Temperature | 2-8 °C[1] |
| Sensitivity | Moisture sensitive[1] |

Occupational exposure limits have not been established for this product.[7][8][9]

Operational Plans

Receiving and Handling Protocol

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leaks. Ensure the label is intact and clearly identifies the contents.[3]
- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[2] All handling should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[10]
- Weighing and Transfer: To minimize exposure when weighing, use a tared, sealed container. When dissolving, add the compound slowly to the solvent to prevent splashing.[3]
- General Hygiene: Avoid contact with skin, eyes, and clothing.[11] Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling and before breaks.[2]

Storage Plan

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[2][10]
- Atmosphere: Due to its moisture sensitivity, store under an inert atmosphere.[7]

- Incompatibilities: Keep away from strong oxidizing agents, strong acids, and strong bases.[\[7\]](#)
[\[8\]](#)
- Labeling: Ensure containers are properly labeled.[\[5\]](#)

Spill Response and Cleanup

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

- Evacuation and Ventilation: For large spills, evacuate the immediate area.[\[3\]](#) Ensure the area is well-ventilated, and avoid breathing vapors.[\[1\]](#)
- Containment: For small spills, use an inert absorbent material to contain the substance.[\[2\]](#)
- Cleanup: Carefully soak up the material with the absorbent.[\[2\]](#) Place the absorbed material and any contaminated items into a closable, labeled container for hazardous waste disposal.
[\[3\]](#)
- Decontamination: Clean the spill area with soap and water, collecting the rinsate as hazardous waste.

Disposal Plan

All waste containing **1-Cyclohexeneboronic acid pinacol ester** must be treated as hazardous waste.

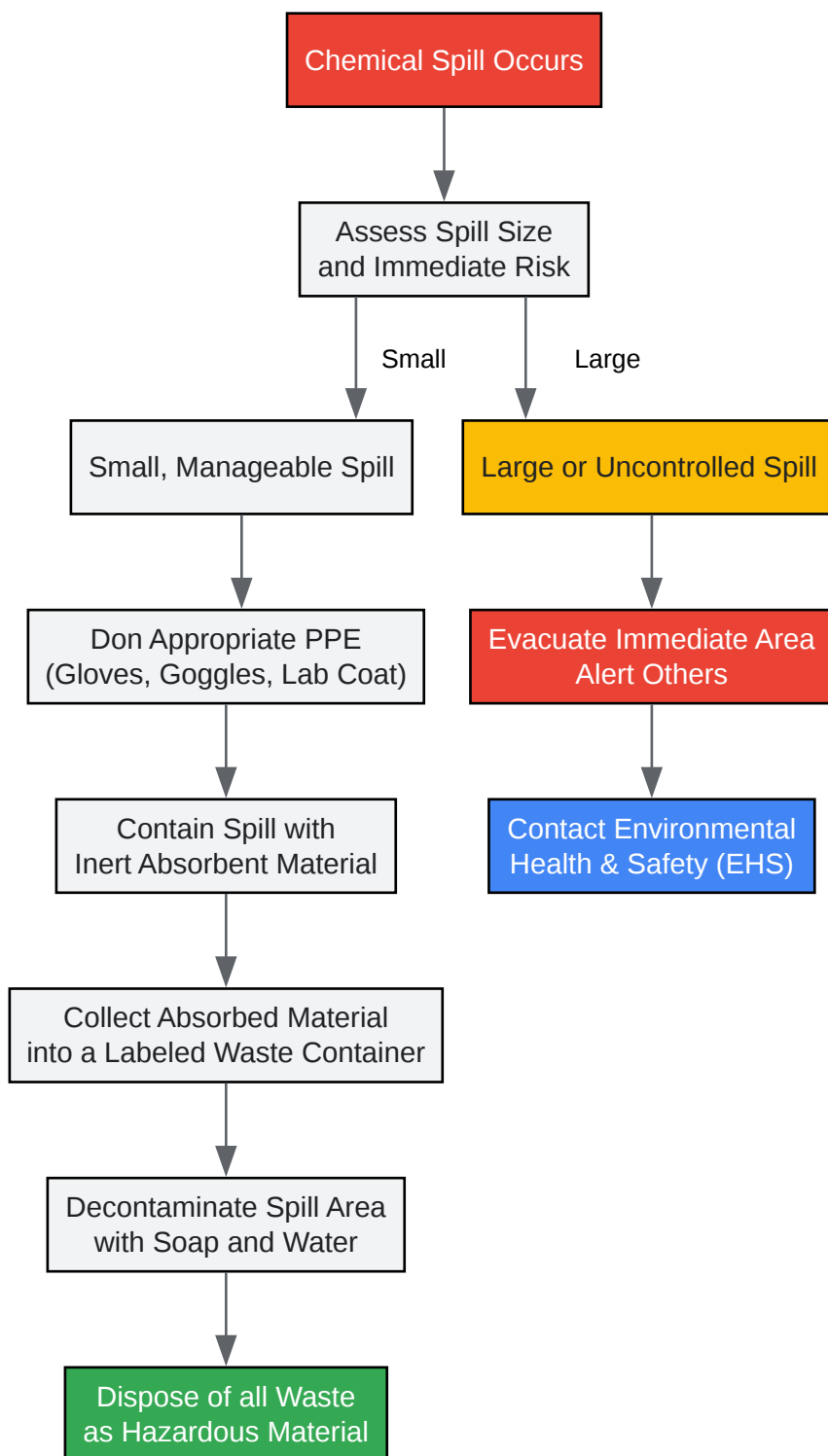
- Waste Segregation: Use separate, clearly labeled, and sealable containers for solid and liquid waste.[\[12\]](#)
- Labeling: Label all waste containers as "Hazardous Waste" and include the full chemical name.[\[12\]](#)
- Disposal: Dispose of the chemical waste in accordance with local, state, and federal regulations.[\[1\]](#) Do not dispose of it in regular trash or down the drain.[\[12\]](#) Contaminated materials, including gloves and lab coats, should also be disposed of as hazardous waste.
[\[10\]](#)

Experimental Protocols and Workflows

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[2\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[\[2\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen or artificial respiration. Seek medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and call a physician or poison control center immediately.[\[2\]](#)

Chemical Spill Workflow Diagram



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Caption: Logical workflow for handling a chemical spill.

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